2-fluoroamphetamine blood-brain barrier permeability

Author: Smolecule Technical Support Team. **Date**: February 2026

Compound Focus: **2-Fluoroamphetamine**

CAS No.: 1716-60-5
Cat. No.: S600596

Get Quote

## Chemical and Pharmacological Profile of 2-FA

The table below summarizes the key available data on 2-FA, which can be used to infer its potential to cross the BBB.

Property	Description / Value	Significance for BBB Permeability
Systematic Name	1-(2-fluorophenyl)propan-2-amine [1]	-
Molecular Formula	C9H12FN [2]	-
Average Molecular Weight	153.2 g/mol [2]	Favors passive diffusion (generally <400-500 Da) [3].
Predicted LogP	1.85 - 1.95 [2]	Suggests moderate lipophilicity, favorable for passive diffusion.
Predicted Pharmacological Action	Dopamine and Norepinephrine Releasing Agent [1]	Confirms CNS activity, implying the molecule can cross the BBB.

Property	Description / Value	Significance for BBB Permeability
Formal BBB Permeability Studies	**None found** (No quantitative data, e.g., Permeability-Surface Area (PS) product or Kin) [1]	A significant data gap for precise pharmacokinetic modeling.

Experimental Protocols for BBB Permeability Assessment

While 2-FA has not been formally studied, established methodologies exist that could be applied. The diagram below outlines a general workflow for assessing BBB permeability in rodent models.
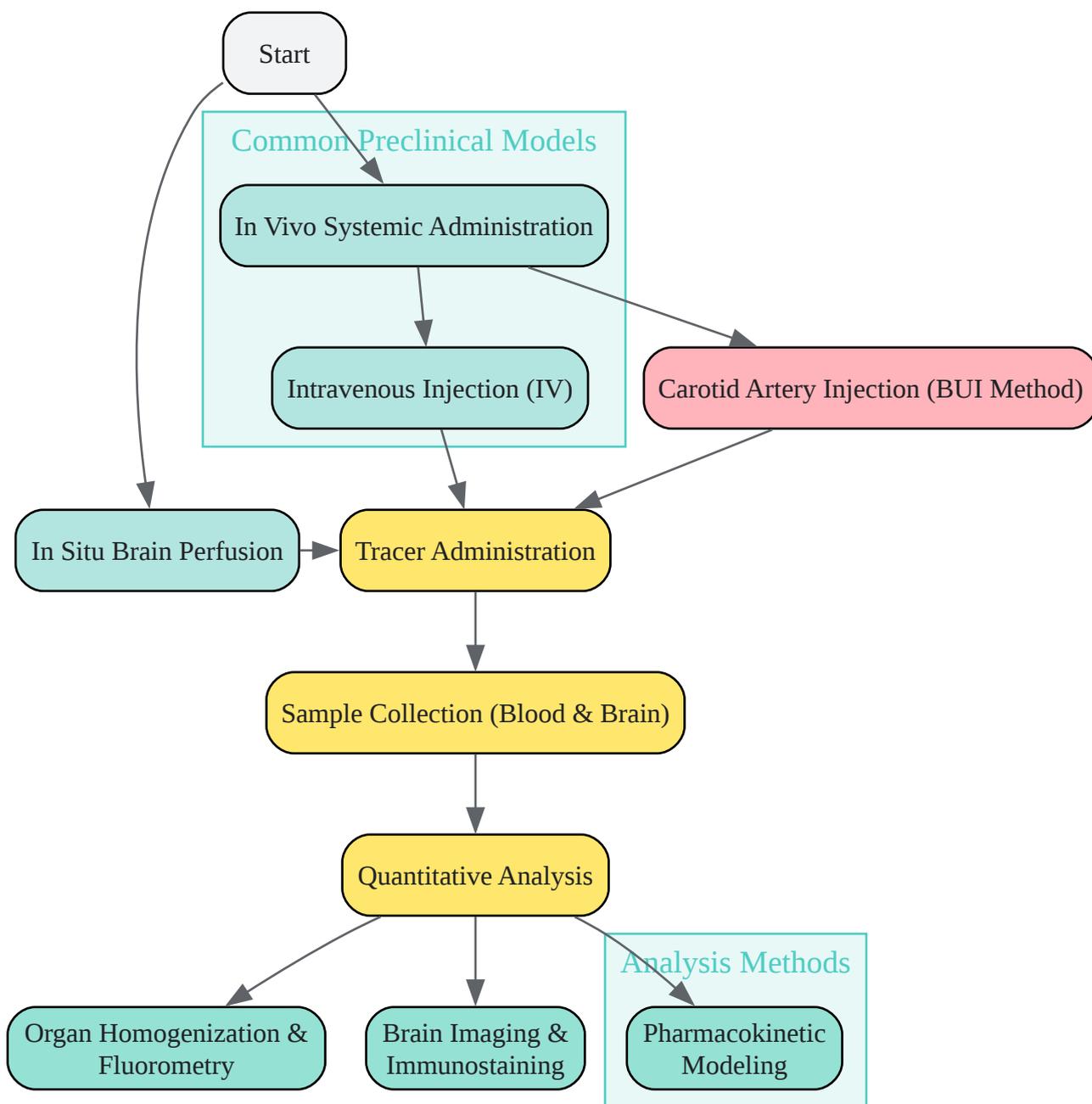
Click to download full resolution via product page

Experimental workflow for assessing BBB permeability in rodent models.

Here are detailed methodologies for key assays:

- **In Vivo Systemic Administration and Permeability Index Assay** [4]

  - **Tracer Administration**: Inject a mix of fluorescent tracers (e.g., FITC- or TMR-labeled dextrans of varying sizes) intraperitoneally into mice.

- **Perfusion and Sample Collection**: After a set circulation time, anesthetize the animal. Perform cardiac perfusion with PBS to clear the vascular compartment of tracers. Collect blood via cardiac puncture and harvest the brain and other organs.
- **Homogenization and Fluorescence Measurement**: Homogenize the brain tissue and centrifuge to obtain a clear supernatant. Measure fluorescence in the supernatant and the serum sample using a plate reader.
- **Data Calculation**: Calculate a quantitative **Permeability Index** using the formula: `(Tissue Fluorescence / Tissue Weight) / (Serum Fluorescence / Serum Volume)`. This accounts for vascular content and tissue mass.

- **In Situ Brain Perfusion Technique** [3]

  - **Surgical Preparation**: Anesthetize a rodent and cannulate the carotid artery.
  - **Controlled Perfusion**: Perfuse the brain with an oxygenated, protein-free buffer containing the test solute (e.g., 2-FA) at a known concentration. This eliminates confounding factors from systemic metabolism and plasma protein binding.
  - **Sampling**: Terminate the perfusion at predetermined times (seconds to minutes) and remove the brain.
  - **Kinetic Analysis**: Measure the amount of solute in the brain. The unidirectional transfer constant, K_{in}, is determined from the slope of a linear regression of the brain distribution volume (Amount$_{brain}$ / C$_{perfusate}$) versus perfusion time. K_{in} is an estimate of the Permeability-Surface Area (PS) product.

- **Intravenous Injection and Multiple Time-Point Analysis** [3]

  - **Administration and Sampling**: Administer the test compound intravenously (bolus or infusion). Collect serial blood samples and brain tissue at multiple time points.
  - **Patlak Plot Analysis**: For compounds that exhibit unidirectional uptake over the study period, plot the brain-to-plasma concentration ratio against the normalized plasma integral. The slope of the linear phase provides the K_{in} value.

Computational and Predictive Modeling Approaches

Given the lack of experimental data for 2-FA, in silico models are a valuable tool for prediction.

- **AI-Driven QSAR Models**: Modern approaches use Atom-Attention Message Passing Neural Networks (AA-MPNN) combined with contrastive learning. These models learn from large datasets of molecules with known BBB permeability to predict the behavior of new compounds like 2-FA. They

can highlight which atomic substructures in the molecule most significantly influence the prediction [5].

- **Application to 2-FA**: The molecular weight and LogP of 2-FA are within ranges that typically favor BBB penetration [2]. Its structural similarity to amphetamine, a known CNS penetrant, further supports the hypothesis that it is likely to cross the BBB [1].

Important Limitations and Research Gaps

- **No Direct Permeability Data**: The core limitation is the absence of any published quantitative permeability metrics (e.g., PS product, K_{in}) for 2-FA.
- **Toxicity and Metabolism Unknown**: The pharmacological, metabolic, and long-term toxicological profile of 2-FA has not been formally studied, which poses significant risks for drug development [1].
- **Inferred Mechanism of Action**: The presumed mechanism as a dopamine/norepinephrine releasing agent is based on its structural analogy to amphetamine and user reports, not on direct in vitro or in vivo validation [1].

> *Need Custom Synthesis?*
>
> *Email: info@smolecule.com or Request Quote Online.*

References

1. -FA - PsychonautWiki [psychonautwiki.org]

2. Human Metabolome Database: Showing metabocard for... [hmdb.ca]

3. Modeling Blood – Brain to Solutes and Drugs In... Barrier Permeability [pmc.ncbi.nlm.nih.gov]

4. Video: An In Vivo Blood - brain Assay in Mice... Barrier Permeability [jove.com]

5. Prediction of blood – brain and Caco-2 barrier through... permeability [jcheminf.biomedcentral.com]

To cite this document: Smolecule. [2-fluoroamphetamine blood-brain barrier permeability]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b600596#2-fluoroamphetamine-blood-brain-barrier-permeability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address:	Ontario, CA 91761, United States
Phone:	(512) 262-9938
Email:	info@smolecule.com
Web:	www.smolecule.com